

In-Depth Technical Guide: Crystal Structure Analysis of Garenoxacin Mesylate

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Compound of Interest

Compound Name: Garenoxacin Mesylate

Cat. No.: B1674630

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Introduction

Garenoxacin is a des-fluoro(6) quinolone antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.^[1] It is clinically available as the mesylate salt. The solid-state properties of an active pharmaceutical ingredient (API), such as its crystal structure and polymorphism, are critical parameters that can influence its stability, solubility, and bioavailability. This technical guide provides a summary of the available data on the crystal structure analysis of **Garenoxacin Mesylate**, focusing on the characterization of its crystalline form.

Data Presentation

Powder X-ray Diffraction (PXRD) Data

A crystalline form of **Garenoxacin Mesylate** has been characterized by Powder X-ray Diffraction (PXRD). The reported characteristic peaks are summarized in the table below.^[2]^[3]^[4]

2θ Angle (°)
13.77 ± 0.2
20.54 ± 0.2
21.50 ± 0.2
21.77 ± 0.2
22.12 ± 0.2
23.90 ± 0.2

Further characterization has identified additional peaks for this crystalline form.^[4]

2θ Angle (°)
10.86 ± 0.2
14.26 ± 0.2
18.99 ± 0.2
20.91 ± 0.2
23.41 ± 0.2
25.59 ± 0.2
27.42 ± 0.2

Note: As of the latest available information, single-crystal X-ray diffraction (SC-XRD) data, including lattice parameters, space group, and unit cell volume, for **Garenoxacin Mesylate** has not been publicly disclosed.

Thermal Analysis Data

Specific Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) data for **Garenoxacin Mesylate** are not available in the public domain. These techniques are crucial for determining the melting point, enthalpy of fusion, and thermal stability of a crystalline solid.

Experimental Protocols

Powder X-ray Diffraction (PXRD)

The following is a representative experimental protocol for acquiring PXRD data of a crystalline form of **Garenoxacin Mesylate**, based on available patent literature.^[4]

Instrument: Philips X'pert PRO Diffractometer or equivalent.

Radiation Source: Cu K α radiation ($\lambda = 1.54060 \text{ \AA}$).

Voltage and Current: 45 kV and 40 mA.

Scan Range (2θ): 2° to 50° .

Step Size: 0.0170° .

Time per Step: 50 seconds.

Sample Preparation: The sample is finely powdered and packed into a suitable sample holder.

Differential Scanning Calorimetry (DSC)

While specific parameters for **Garenoxacin Mesylate** are unavailable, a general DSC protocol for the analysis of pharmaceutical powders is as follows:

Instrument: A calibrated Differential Scanning Calorimeter.

Sample Pans: Aluminum pans.

Sample Weight: 2-5 mg.

Atmosphere: Inert atmosphere, typically nitrogen, with a purge rate of 20-50 mL/min.

Heating Rate: A standard heating rate of $10^\circ\text{C}/\text{min}$ is commonly used.

Temperature Range: A typical range would be from ambient temperature to a point beyond the melting or decomposition of the substance, for example, 30°C to 300°C .

Analysis: The thermogram is analyzed for endothermic (e.g., melting) and exothermic (e.g., decomposition) events.

Thermogravimetric Analysis (TGA)

A general TGA protocol for pharmaceutical compounds is provided below.

Instrument: A calibrated Thermogravimetric Analyzer.

Sample Pan: Platinum or ceramic pans.

Sample Weight: 5-10 mg.

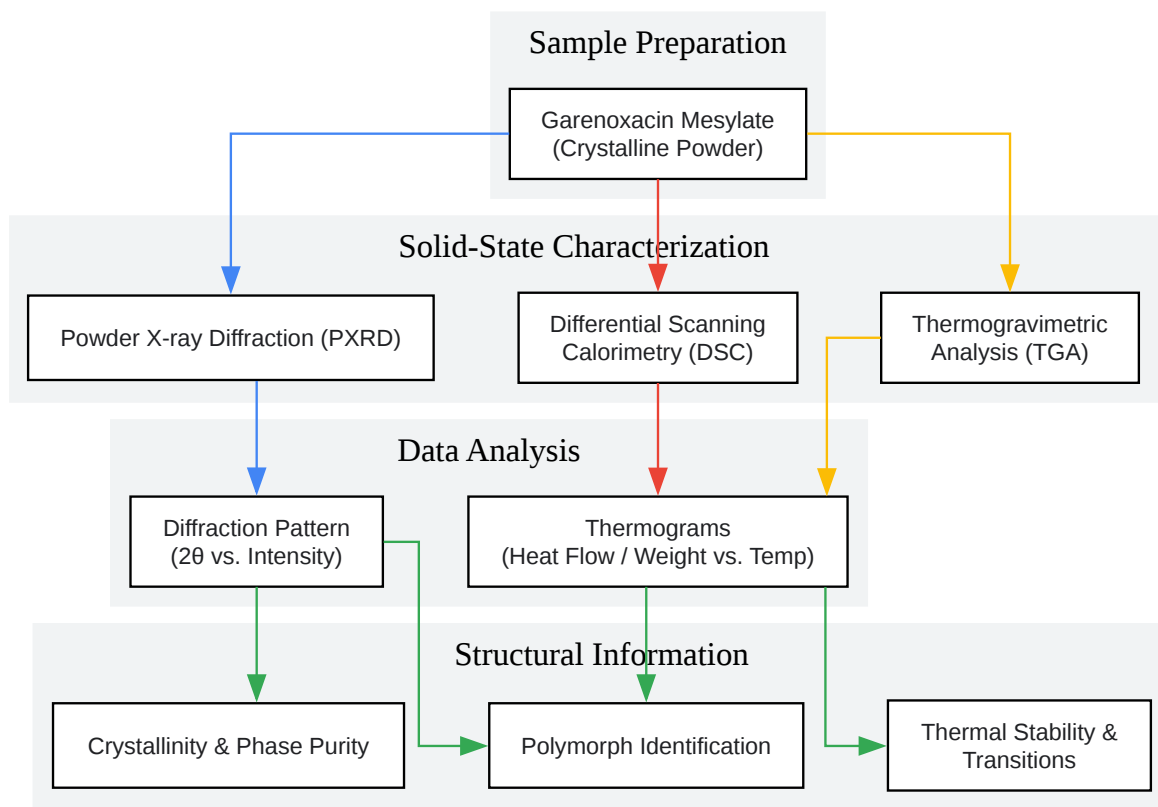
Atmosphere: Inert atmosphere, such as nitrogen, with a defined flow rate.

Heating Rate: A linear heating rate, commonly 10 °C/min.

Temperature Range: From ambient to a temperature that ensures complete decomposition, for example, 30 °C to 600 °C.

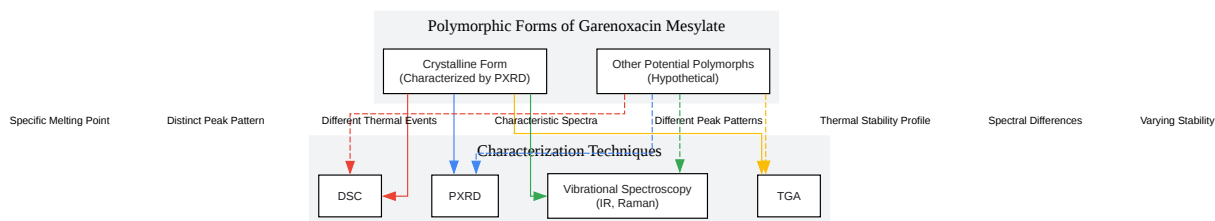
Analysis: The TGA curve is analyzed for mass loss as a function of temperature, indicating desolvation or decomposition events.

Mandatory Visualization



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Caption: Workflow for the solid-state characterization of **Garenoxacin Mesylate**.



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Caption: Logical relationships in the study of **Garenoxacin Mesylate** polymorphism.

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